

# Application Notes and Protocols: NE-100 Hydrochloride in Primary Neuronal Culture

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## Compound of Interest

Compound Name: NE-100 hydrochloride

Cat. No.: B15603839

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## Introduction

**NE-100 hydrochloride** is a potent and selective antagonist of the sigma-1 receptor ( $\sigma 1R$ ), a unique ligand-operated molecular chaperone primarily located at the mitochondria-associated membrane of the endoplasmic reticulum (ER).[1] With a high affinity for  $\sigma 1R$  ( $K_i = 0.86$  nM,  $IC_{50} = 4.16$  nM), **NE-100 hydrochloride** displays significant selectivity over  $\sigma 2$  receptors and a wide range of other neurotransmitter receptors, including dopamine (D1, D2), serotonin (5-HT1A, 5-HT2), and NMDA receptors.[2][3][4][5] This selectivity makes it a valuable tool for investigating the physiological and pathophysiological roles of the sigma-1 receptor in the central nervous system.

In primary neuronal cultures, **NE-100 hydrochloride** is utilized to study mechanisms of neuroprotection, neuroplasticity, and cellular signaling. It has been shown to counteract the effects of  $\sigma 1R$  agonists, modulate intracellular calcium signaling, and protect against certain forms of neuronal cell death.[6][7] These application notes provide detailed protocols for the use of **NE-100 hydrochloride** in primary neuronal cultures to investigate its neuroprotective and anti-neurodegenerative potential.

## Quantitative Data Summary

The following tables summarize key quantitative parameters for **NE-100 hydrochloride** based on available literature.

Table 1: Binding Affinity and Selectivity of **NE-100 Hydrochloride**

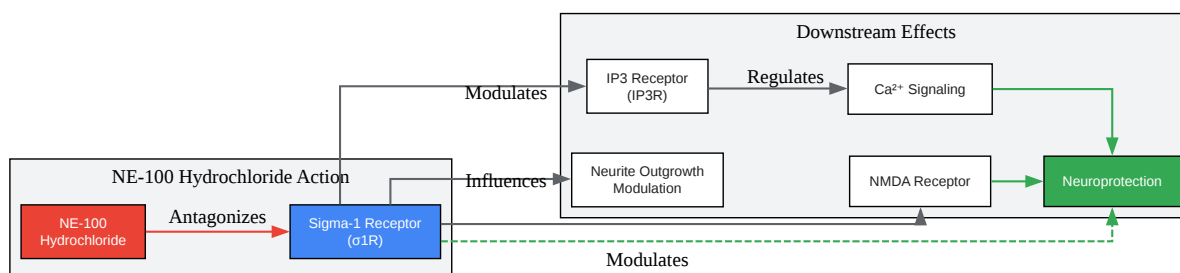
Parameter	Value	Receptor/Target	Reference
Ki	0.86 nM	Sigma-1 Receptor	[3]
IC50	4.16 nM	Sigma-1 Receptor	[2][4][5]
Selectivity	> 55-fold	over Sigma-2 Receptor	[3]
Selectivity	> 6000-fold	over D1, D2, 5-HT1A, 5-HT2, PCP Receptors	[3]

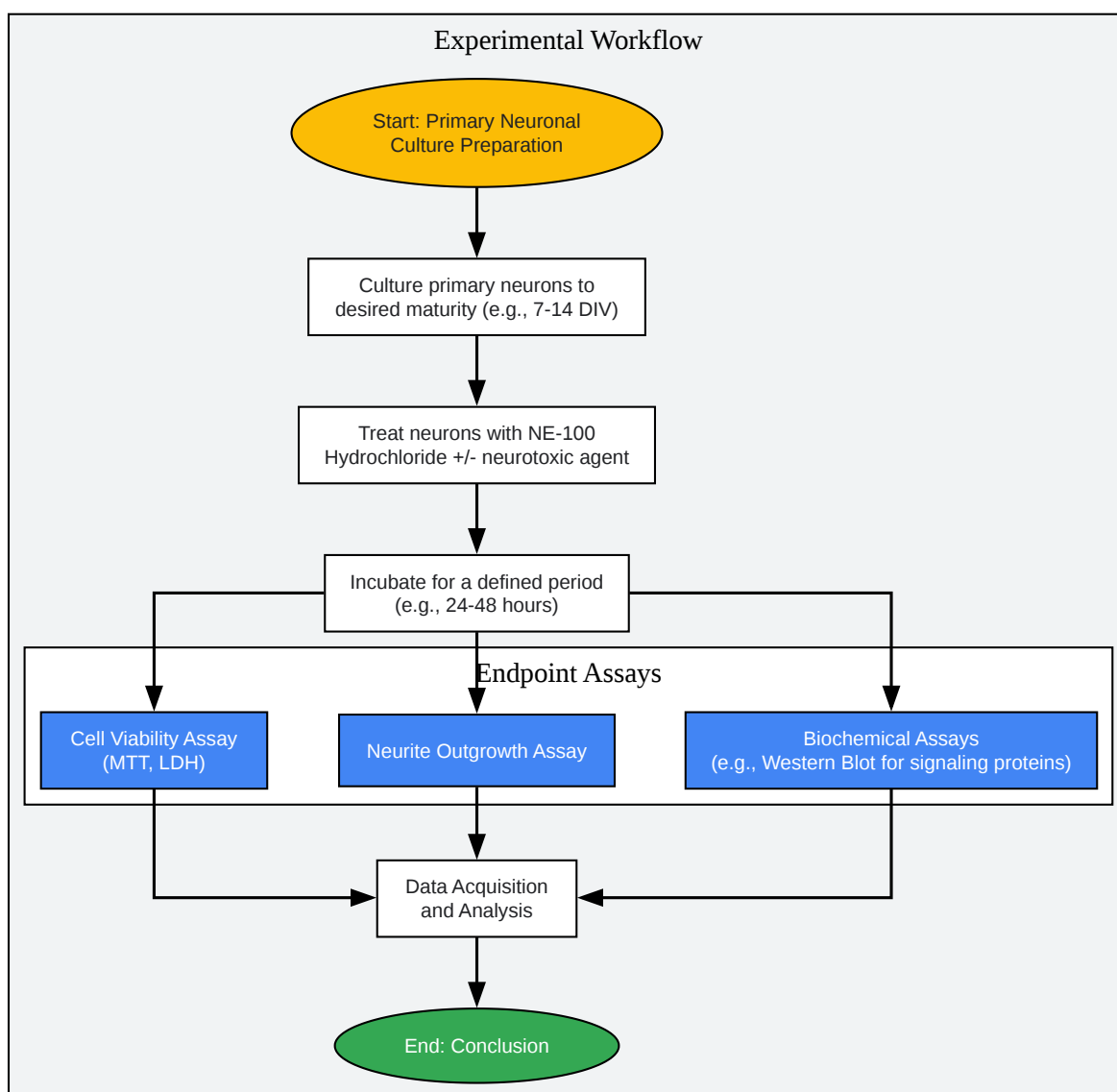
Table 2: Effective Concentrations of **NE-100 Hydrochloride** in In Vitro Assays

Application	Cell Type	Effective Concentration Range	Observed Effect	Reference
Neuroprotection	Murine hippocampal HT22 cells	0.1 - 3 $\mu$ M	Protection against tunicamycin-induced cell death	[7]
Inhibition of [3H]TCP binding	Fetal rat telencephalon primary neuronal cells	Not specified	Inhibition of NMDA receptor-ion channel complex	[8]
Antagonism of $\sigma$ 1R agonist effects	Not specified	Not specified	Blockade of NGF-induced neurite outgrowth potentiation	[9]

## Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways influenced by **NE-100 hydrochloride** and a general workflow for its application in primary neuronal culture experiments.





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